

# Essential Safety and Logistical Information for Handling 3-Dodecanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Dodecanone

Cat. No.: B073483

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals


This document provides crucial, immediate safety and logistical information for the handling of **3-Dodecanone**, including detailed operational and disposal plans. Our commitment is to furnish laboratory professionals with comprehensive guidance that extends beyond the product itself, fostering a culture of safety and building deep trust.


## Chemical Safety and Hazard Information


There are conflicting reports regarding the GHS classification of **3-Dodecanone**. While some sources do not list any hazards, to ensure the highest safety standards, this guide adopts the more cautious classification provided by reputable suppliers. It is imperative to always consult the Safety Data Sheet (SDS) that accompanies your specific product before use.


GHS Classification (Precautionary)

- Pictograms:

-  alt text

-  alt text

-  alt text

-  alt text

- Signal Word: Danger
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H312: Harmful in contact with skin.
  - H315: Causes skin irritation.
  - H317: May cause an allergic skin reaction.
  - H318: Causes serious eye damage.
  - H332: Harmful if inhaled.
  - H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
  - H335: May cause respiratory irritation.

## Physical and Chemical Properties

Property	Value
CAS Number	1534-27-6
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O
Molecular Weight	184.32 g/mol
Appearance	Colorless to pale yellow liquid.
Odor	Strong, unpleasant, fatty, or waxy.[1]
Boiling Point	243-244 °C (469-471 °F)
Melting Point	7 °C (45 °F)[1]
Flash Point	77 °C (170 °F) - closed cup
Density	0.8265 g/cm <sup>3</sup> [1]
Solubility	Insoluble in water; soluble in non-polar organic solvents like hexane and benzene, and moderately soluble in alcohols like ethanol.[1]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against chemical exposure. The following table outlines the recommended PPE for handling **3-Dodecanone**.

PPE Category	Equipment Specification	Standard/Regulation
Eye & Face Protection	Chemical safety goggles and a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166
Hand Protection	Chemical-resistant gloves. Butyl rubber or Polyvinyl alcohol (PVA) gloves are recommended for handling ketones. Nitrile gloves may offer limited protection and should be used with caution, checking manufacturer's compatibility data.	Follow manufacturer's specifications for chemical compatibility.
Body Protection	Laboratory coat or chemical-resistant coveralls to prevent skin exposure.	Wear appropriate protective clothing.
Respiratory Protection	A NIOSH/MSHA approved respirator with an organic vapor (OV) cartridge is required when working outside of a certified chemical fume hood or when dealing with spills.	Follow OSHA 29 CFR 1910.134 or European Standard EN 149.

## Operational Plan: Safe Handling of 3-Dodecanone

Adherence to a standardized operational plan is crucial for minimizing exposure risks and preventing accidents.

### Preparation and Engineering Controls

- **Ventilation:** Always handle **3-Dodecanone** in a well-ventilated area. A certified chemical fume hood is highly recommended to control vapor exposure.
- **Safety Equipment:** Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.

- **Material Review:** Before commencing any work, thoroughly review the Safety Data Sheet (SDS) for **3-Dodecanone**.

## Handling Procedure

- **Avoid Direct Contact:** Prevent all direct contact with the skin, eyes, and clothing.
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.
- **Container Handling:** Keep the container tightly closed when not in use.
- **Spill Preparedness:** Have a spill kit readily available that is appropriate for flammable liquids.

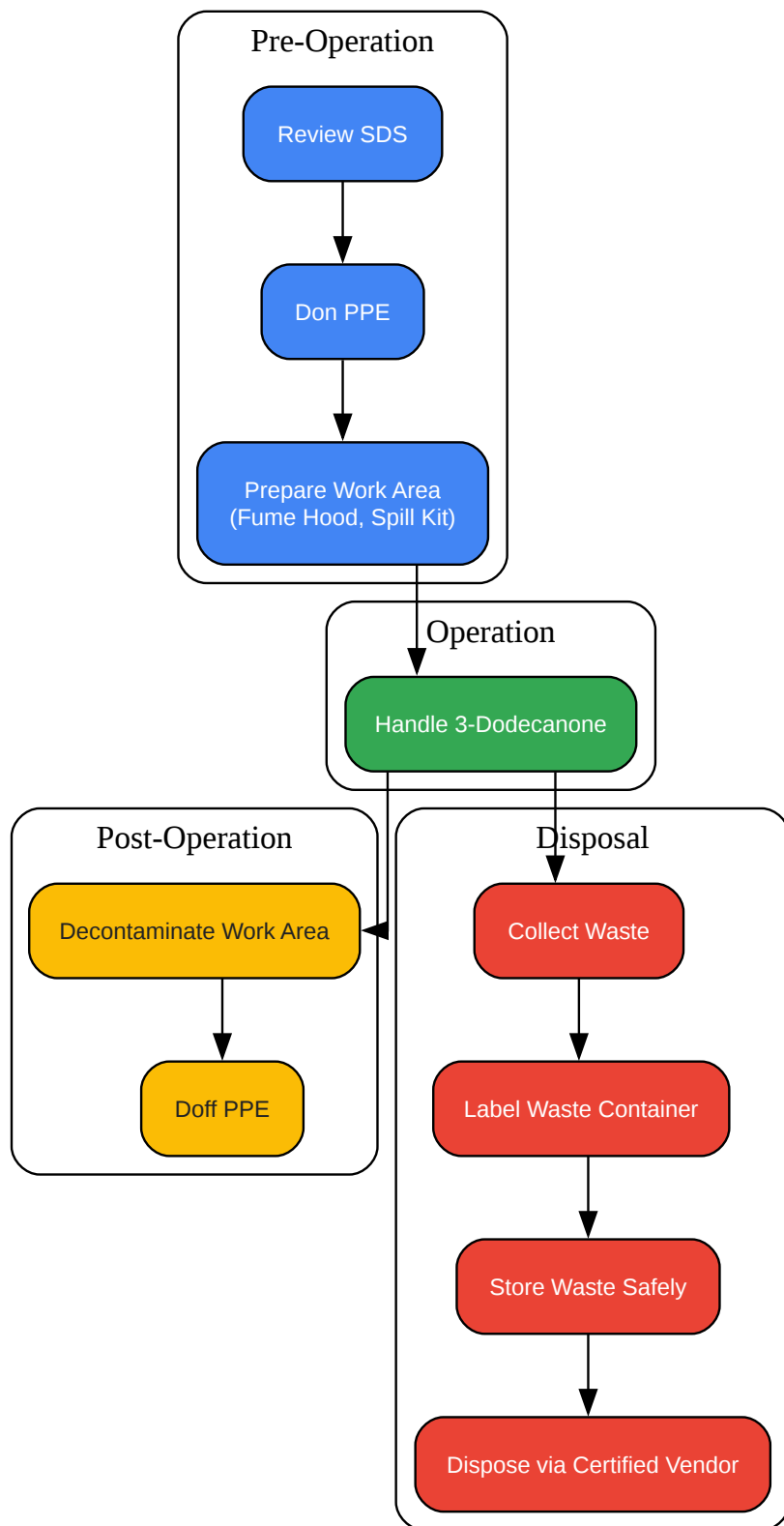
## Disposal Plan

Proper disposal of **3-Dodecanone** is critical for environmental safety and regulatory compliance.

- **Waste Classification:** **3-Dodecanone** should be treated as hazardous waste, likely due to its ignitability and potential toxicity.
- **Containerization:** Collect waste **3-Dodecanone** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.
- **Segregation:** Do not mix **3-Dodecanone** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- **Disposal Method:** Arrange for the disposal of the hazardous waste through a licensed and certified waste disposal company. Incineration is a common and effective method for the disposal of organic ketones.
- **Regulatory Compliance:** Ensure that all disposal activities are in full compliance with local, state, and federal regulations.

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **3-Dodecanone**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-Dodecanone**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-ドデカノン AldrichCPR | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 3-Dodecanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073483#personal-protective-equipment-for-handling-3-dodecanone>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)